

Eplerenone-d3 stability compared to parent compound

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Compound Focus: Eplerenone-d3

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Eplerenone Stability and Degradation Profile

The following data summarizes the forced degradation behavior of the parent compound, Eplerenone, under various stress conditions, as per a validated stability-indicating study [1].

Table: Forced Degradation Profile of Eplerenone [1]

Stress Condition	Details	Total Impurities Formed	Assay of Active Substance	Mass Balance	Key Observations
Acid Hydrolysis	1 M HCl, 2 hours	8.4%	91.4%	99.8%	Prominent degradation observed.
Base Hydrolysis	0.5 M NaOH, 1 hour	19.8%	79.7%	99.5%	One major degradation product (RRT ~0.31) was formed.
Oxidation	15% H ₂ O ₂ , 2 hours	Information not specified in abstract	Information not specified in abstract	Information not specified in abstract	Studied, but specific results not in abstract.

Stress Condition	Details	Total Impurities Formed	Assay of Active Substance	Mass Balance	Key Observations
Thermal	100°C, 168 hours	Information not specified in abstract	Information not specified in abstract	Information not specified in abstract	Studied, but specific results not in abstract.
Photolysis	Per ICH Q1B, 168 hours	Information not specified in abstract	Information not specified in abstract	Information not specified in abstract	Studied, but specific results not in abstract.

Experimental Protocol for Eplerenone Stability

The methodology for the stability-indicating study on Eplerenone was conducted as follows [1]:

- **Instrumentation:** A Waters 2695 binary pump LC system with a photodiode array (PDA) detector was used.
- **Chromatographic Conditions:**
 - **Column:** Waters Symmetry C18 (150 mm × 4.6 mm, 5 μm)
 - **Mobile Phase:** Gradient of solvent A (0.1 M ammonium acetate buffer, pH 3.0) and solvent B (Acetonitrile)
 - **Flow Rate:** 1.0 mL/min
 - **Detection:** 240 nm
 - **Injection Volume:** 20 μL
- **Forced Degradation Stress Conditions:** Drug substance was subjected to [1]:
 - **Acid/Base Hydrolysis:** Treatment with 1 M HCl or 0.5 M NaOH at room temperature for specified durations.
 - **Oxidative Stress:** Treatment with 15% hydrogen peroxide (H₂O₂).
 - **Thermal Stress:** Exposure to 100°C in a dry hot air oven for 168 hours.
 - **Photolytic Stress:** Exposure in a photostability chamber (as per ICH Q1B guidelines) for 168 hours.
- **Analysis:** The stressed samples were assayed against a qualified reference standard. The mass balance (sum of % assay and % impurities) was calculated to validate the method's stability-indicating capability.

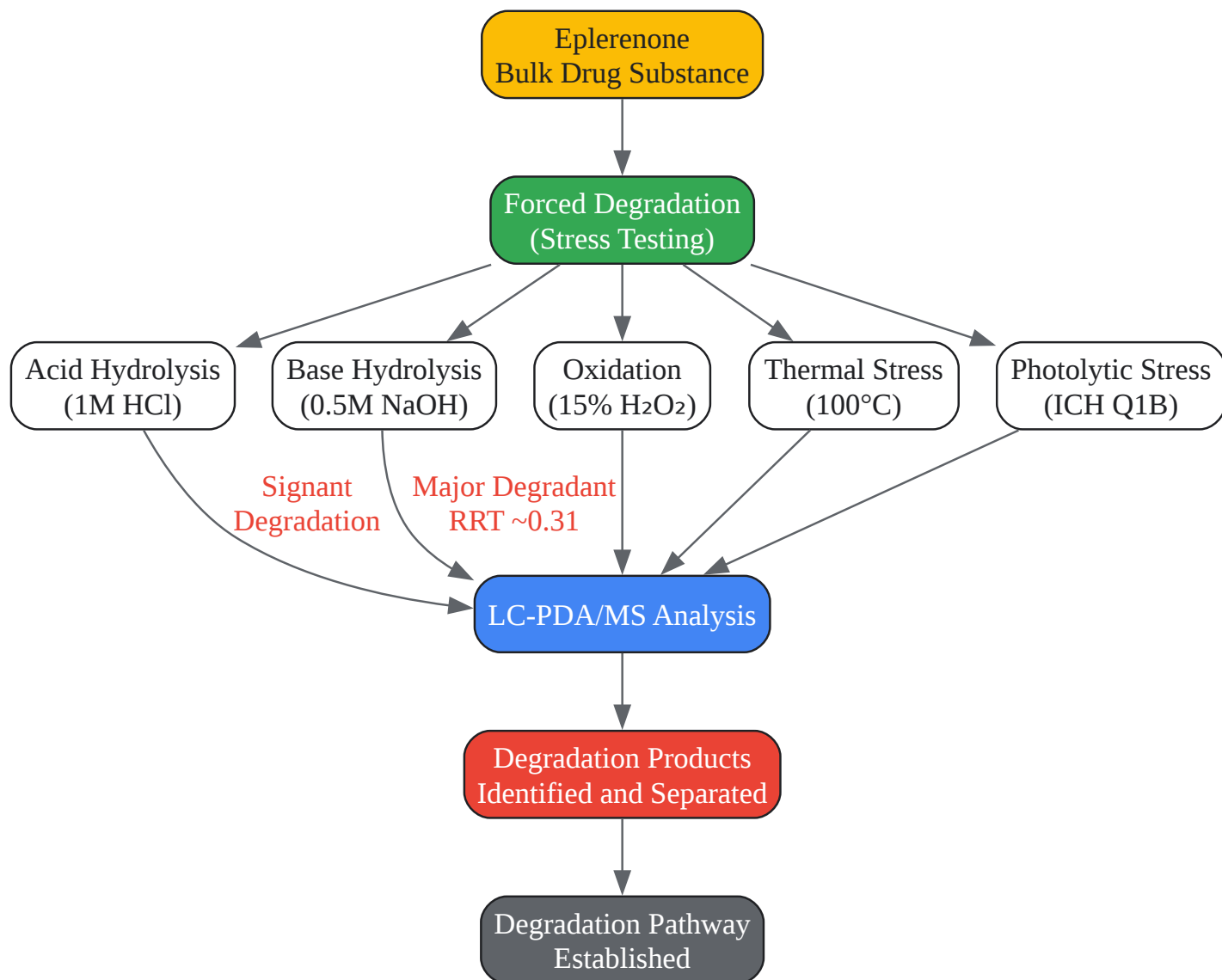
Eplerenone-d3: Information from Suppliers

Eplerenone-d3 is a deuterium-labeled analog of Eplerenone, where three hydrogen atoms are replaced by the heavier deuterium isotope. It is primarily used as an **internal standard for quantitative analysis** using techniques like LC-MS or GC-MS, helping to correct for variability during sample preparation and analysis [2] [3].

- **Recommended Storage:** Suppliers recommend storing **Eplerenone-d3** tightly closed in a dry place at **2-8°C** and describe it as stable under these recommended conditions [2] [3].
- **Data Gap:** The provided supplier information does not include experimental stability or forced degradation studies comparing **Eplerenone-d3** to its parent compound.

Proposed Degradation Pathway for Eplerenone

The search results indicate that a major degradation product was identified under basic stress conditions. While the full pathway is not detailed in the abstract, the major degradant (with a Relative Retention Time of about 0.31) was identified via LC-MS and spectral analysis as "Methyl hydrogen 9, 11 dihydroxy, 17- α -hydroxy-..." [1]. This suggests the degradation likely involves the breakdown of the core steroid structure. The diagram below illustrates the general workflow for determining such a pathway.



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References

1. Degradation Pathway for Eplerenone by Validated Stability ... [pmc.ncbi.nlm.nih.gov]

2. Eplerenone-d3 [isotope-science.alfa-chemistry.com]

3. Eplerenone-d3 (Epoymexrenone-d3) | Stable Isotope [medchemexpress.com]

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